

7-Bromo-2-phenylquinoline: A Technical Guide for Research Applications

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Compound of Interest

Compound Name: 7-Bromo-2-phenylquinoline

Cat. No.: B175736

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the commercial availability, physicochemical properties, and potential research applications of **7-Bromo-2-phenylquinoline**. While this specific quinoline derivative is available for research purposes, detailed experimental data in the public domain is limited. This guide consolidates available information and draws comparisons with structurally related compounds to inform its potential utility in drug discovery and materials science.

Commercial Availability

7-Bromo-2-phenylquinoline is available from commercial chemical suppliers as a research chemical. It is typically offered in quantities ranging from milligrams to grams with a purity of 95% or higher. Researchers should note that this compound is intended for laboratory research use only and not for medical or consumer applications.

Physicochemical Properties

A summary of the key physicochemical properties of **7-Bromo-2-phenylquinoline** is presented in Table 1. These properties are essential for designing experimental conditions, including solvent selection and reaction setup.

Property	Value
Molecular Formula	C ₁₅ H ₁₀ BrN
Molecular Weight	284.15 g/mol
CAS Number	1203578-65-7
Appearance	Likely a crystalline solid
Boiling Point	412.4 ± 30.0 °C at 760 mmHg
Density	1.433 ± 0.06 g/cm ³
Storage	Room temperature, dry and sealed

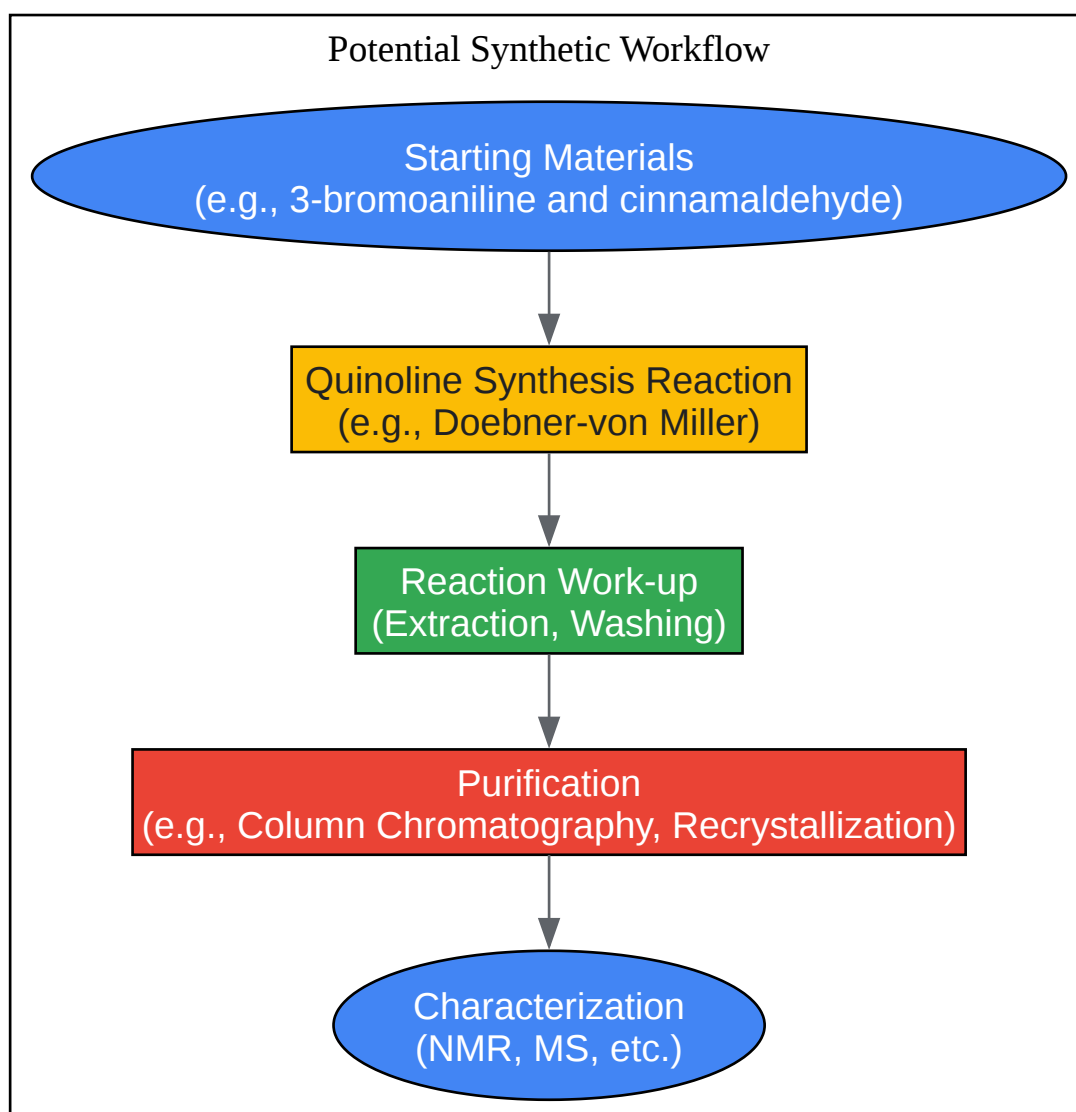
Synthesis of 7-Bromo-2-phenylquinoline

While specific, detailed, and validated experimental protocols for the synthesis of **7-Bromo-2-phenylquinoline** are not readily available in the public literature, its structure suggests that it can be synthesized through established methods for quinoline ring formation. The choice of a specific synthetic route would depend on the availability of starting materials and the desired scale of the reaction. General synthetic strategies for 2-substituted quinolines, such as the Doebner-von Miller, Combes, or Friedländer syntheses, could potentially be adapted for its preparation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

A plausible synthetic approach is the Doebner-von Miller reaction, which involves the reaction of an aniline with an α,β -unsaturated carbonyl compound.[\[1\]](#)[\[4\]](#) For the synthesis of **7-Bromo-2-phenylquinoline**, this would likely involve the reaction of 3-bromoaniline with cinnamaldehyde in the presence of an acid catalyst.

Another potential route is the Friedländer synthesis, which is a condensation reaction between a 2-aminoaryl aldehyde or ketone and a compound containing an α -methylene group.[\[5\]](#)[\[6\]](#)[\[7\]](#) A variation of this method, which has been used to synthesize other substituted quinolines, could be adapted for this target molecule.[\[8\]](#)

The logical workflow for a potential synthesis is outlined below.



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Caption: A generalized workflow for the potential synthesis of **7-Bromo-2-phenylquinoline**.

Potential Research Applications

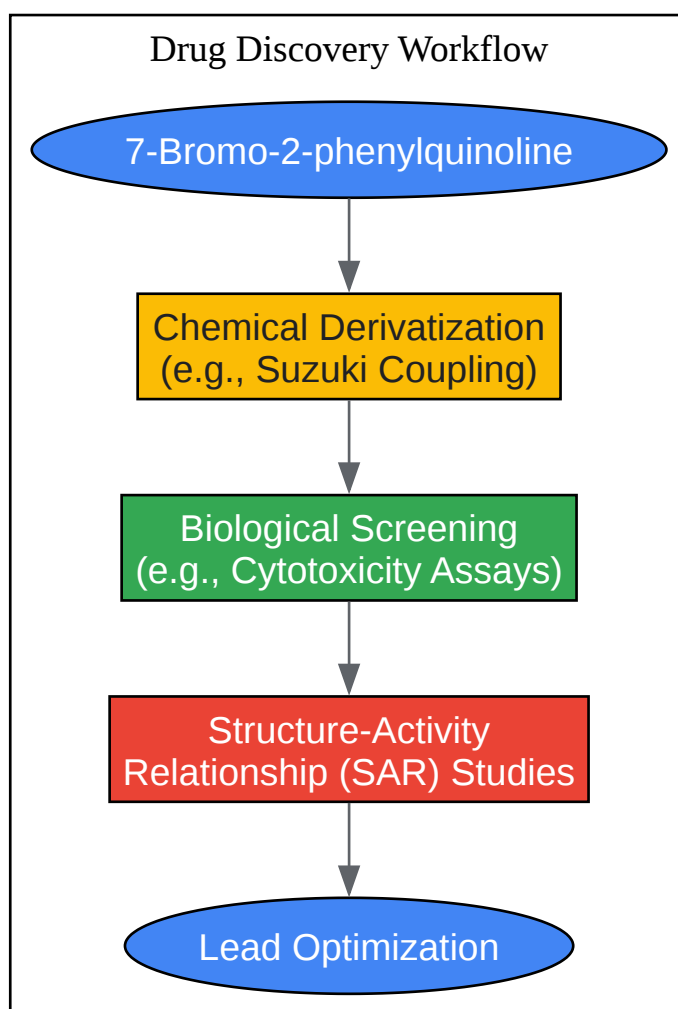
Although specific studies detailing the biological activity or material science applications of **7-Bromo-2-phenylquinoline** are scarce, the broader class of quinoline derivatives is of significant interest in several research areas. The presence of the bromine atom and the phenyl group on the quinoline scaffold suggests potential for this compound in medicinal chemistry and materials science.^{[9][10][11]}

Medicinal Chemistry

Quinoline derivatives are known to exhibit a wide range of biological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[9][10] The 2-phenylquinoline scaffold is a common feature in many therapeutic agents.[9] The bromine atom at the 7-position can modulate the compound's lipophilicity and its ability to interact with biological targets.[9]

Based on the activities of structurally related compounds, **7-Bromo-2-phenylquinoline** could be a valuable building block for the synthesis of novel bioactive molecules. The bromine atom provides a reactive handle for further functionalization through cross-coupling reactions, such as the Suzuki-Miyaura coupling, allowing for the creation of a library of derivatives for biological screening.[12]

A hypothetical workflow for the exploration of **7-Bromo-2-phenylquinoline** in drug discovery is presented below.



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Caption: A potential workflow for utilizing **7-Bromo-2-phenylquinoline** in a drug discovery program.

Materials Science

The 2-phenylquinoline core is known to be fluorescent, which suggests potential applications in materials science, particularly in the development of organic light-emitting diodes (OLEDs).[11] The bromine atom offers a site for modification to tune the photophysical properties of the molecule or to incorporate it into larger polymeric structures.[11] This could lead to the development of novel fluorescent polymers or materials with interesting electronic properties. [11]

Conclusion

7-Bromo-2-phenylquinoline is a commercially available research chemical with potential applications in medicinal chemistry and materials science. While detailed experimental data for this specific compound is limited, its structural features suggest it could serve as a valuable building block for the synthesis of novel compounds with interesting biological and photophysical properties. Further research is needed to fully elucidate its synthetic pathways and to explore its potential in various scientific disciplines.

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